

Safeguarding Your Research: A Comprehensive Guide to Handling Trimethyl-d9 Phosphate

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Compound of Interest

Compound Name: Trimethyl-D9 phosphate

Cat. No.: B579868

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **Trimethyl-d9 phosphate**, including detailed operational and disposal plans to foster a secure research environment.

The deuterated organophosphorus compound, **Trimethyl-d9 phosphate**, and its unlabeled counterpart, Trimethyl phosphate, are recognized as irritants, carcinogens, and mutagens.^[1] Adherence to strict safety protocols is crucial to mitigate risks. This document outlines the necessary personal protective equipment (PPE), handling procedures, and emergency responses to ensure the well-being of laboratory personnel.

Essential Safety and Physical Properties

A clear understanding of the substance's properties is the first step toward safe handling. The following table summarizes the key quantitative data for Trimethyl phosphate, which is considered analogous to **Trimethyl-d9 phosphate** in the absence of specific data for the labeled compound.

Property	Value	Source
Chemical Name	Trimethyl phosphate	[1]
CAS Number	512-56-1	[1]
Molecular Formula	C ₃ H ₉ O ₄ P	[2]
Molecular Weight	140.07 g/mol	[2]
Appearance	Clear, colorless to light yellow liquid	[3]
Odor	Pleasant, sweetish	[3]
Flash Point	107 °C (224.6 °F)	[3]
Known Hazards	Irritant, Carcinogen, Mutagen	[1]
TLV (Threshold Limit Value)	None verified	[1]

Operational Plan: A Step-by-Step Guide to Safe Handling

A systematic approach to handling **Trimethyl-d9 phosphate** is critical to minimize exposure and ensure a safe laboratory environment.

1. Engineering Controls and Location:

- All handling of **Trimethyl-d9 phosphate** must be conducted within a certified chemical fume hood to ensure adequate ventilation.[1]
- An eyewash station and safety shower must be readily accessible in the immediate work area.[1][4]

2. Personal Protective Equipment (PPE):

- Hand Protection: Chemical-resistant gloves, such as nitrile or butyl rubber, are mandatory.[1] Always inspect gloves for any signs of degradation or puncture before use.

- Eye Protection: Wear chemical safety goggles with side shields.[1][4]
- Respiratory Protection: In addition to the fume hood, a self-contained breathing apparatus or a chemical cartridge respirator should be used.[1]
- Body Protection: A chemical-resistant apron or lab coat and long-sleeved clothing are required to prevent skin contact.[3]

3. Handling and Storage:

- Store **Trimethyl-d9 phosphate** at room temperature in a tightly closed container, protected from moisture.[1]
- The storage area should be well-ventilated.
- Avoid contact with skin, eyes, and clothing.[3]
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.[5]

Emergency Procedures: Immediate and Effective Response

In the event of accidental exposure, immediate and appropriate action is crucial.

Exposure Route	First Aid Measures
Skin Contact	Immediately wash the affected area with large amounts of soap and water.[5] Remove contaminated clothing.
Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[5] Seek immediate medical attention.
Inhalation	Remove the individual to fresh air. If breathing has stopped, begin rescue breathing.[5] Seek immediate medical attention.
Ingestion	Do not induce vomiting. If the person is conscious, rinse their mouth with water.[2][6] Seek immediate medical attention.

Spill Response: In case of a spill, evacuate the area and ensure adequate ventilation.[1] Absorb the spill with an inert material like vermiculite or dry sand and place it in a sealed container for disposal.[3][5]

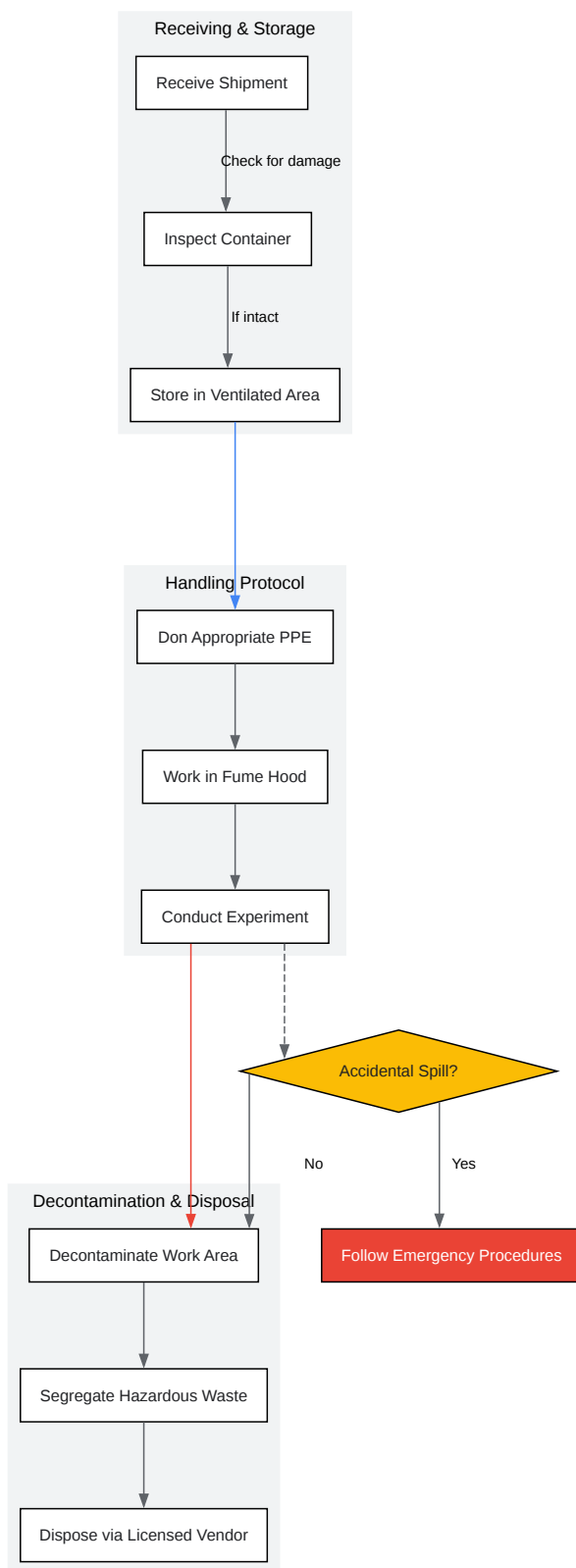
Disposal Plan: Ensuring Environmental and Regulatory Compliance

All waste containing **Trimethyl-d9 phosphate** must be treated as hazardous waste.

- **Waste Collection:** Collect all contaminated materials, including empty containers, absorbent materials from spills, and disposable PPE, in a designated and properly labeled hazardous waste container.
- **Disposal Method:** Disposal must be conducted through a licensed chemical disposal company in accordance with all federal, state, and local regulations.[1] Do not dispose of this chemical down the drain or in regular trash.

Workflow for Handling Trimethyl-d9 Phosphate

The following diagram illustrates the standard operating procedure for safely handling **Trimethyl-d9 phosphate** from receipt to disposal.



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Caption: Workflow for the safe handling of **Trimethyl-d9 phosphate**.

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References

- 1. static.cymitquimica.com [static.cymitquimica.com]
- 2. chemicalbook.com [chemicalbook.com]
- 3. spectrumchemical.com [spectrumchemical.com]
- 4. file.medchemexpress.eu [file.medchemexpress.eu]
- 5. nj.gov [nj.gov]
- 6. TRIMETHYL PHOSPHATE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
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